

Application Note and Protocol: Preparation of Ti-17 Samples for EBSD Analysis

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Compound of Interest

Compound Name: *Ti17*

Cat. No.: *B337695*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Electron Backscatter Diffraction (EBSD) is a powerful scanning electron microscope (SEM) based technique for characterizing the crystallographic microstructure of materials. The quality of EBSD data is highly dependent on the preparation of the sample surface. A properly prepared surface must be flat, free from deformation, and clean to produce sharp Kikuchi patterns for accurate indexing. This is particularly critical for reactive materials like titanium alloys, such as Ti-17, where a thin, deformed layer can easily form during mechanical preparation, obscuring the underlying microstructure.

This application note provides a detailed protocol for the metallographic preparation of Ti-17 samples for high-quality EBSD analysis. The protocol covers mechanical polishing and an optional electropolishing final step.

Experimental Protocols

A meticulous multi-step process is required to prepare Ti-17 samples for EBSD analysis. The primary goal is to achieve a smooth, damage-free surface.

1. Sectioning and Mounting

- **Sectioning:** To minimize subsurface damage, it is crucial to use a low-speed diamond saw with ample cooling.^[1] Abrasive cutting methods that generate significant heat or deformation should be avoided as they can introduce artifacts deep into the material that subsequent polishing steps may not remove.^[2]
- **Mounting:** Samples should be mounted in a conductive resin, such as conductive Bakelite or an epoxy mixed with a conductive filler. This minimizes charging effects under the electron beam in the SEM, which is important for stable EBSD acquisition.^[3] Ensure the sample is clean before mounting to promote good adhesion.^[1]

2. Mechanical Grinding and Polishing

This stage involves a systematic reduction in abrasive size to remove the damage from the previous step and produce a progressively finer surface finish.

- **Grinding:** The grinding process begins with silicon carbide (SiC) abrasive papers. To minimize the initial deformation, it is recommended to start with a finer grit paper, such as 400 or 600 grit, rather than coarser grits.^[3] The grinding should proceed through a series of SiC papers of increasing fineness (e.g., 400, 600, 800, and 1200 grit). Each grinding step should be performed for a sufficient time to remove the scratches from the preceding step, typically 30-60 seconds per step.^[1] Copious water cooling is essential throughout the grinding process.
- **Diamond Polishing:** After grinding, the sample is polished using diamond suspensions on appropriate polishing cloths.^[4] This is typically a two-step process:
 - **Coarse Diamond Polish:** Use a 3 μm diamond suspension on a hard-woven cloth.
 - **Fine Diamond Polish:** Follow with a 1 μm diamond suspension on a low-nap cloth. Each diamond polishing step should be carried out for approximately 5-10 minutes.
- **Final Chemo-Mechanical Polishing:** This is a critical step for preparing titanium alloys for EBSD.^{[2][5]} It involves using a colloidal silica suspension, which provides a combination of chemical and mechanical action to remove the final, thin layer of surface deformation without introducing new scratches.^{[2][4]}

- A mixture of colloidal silica (e.g., OP-S, $\sim 0.05\ \mu\text{m}$) and 30% hydrogen peroxide (H_2O_2) is highly effective for titanium alloys.[5][6] A common ratio is 5 parts colloidal silica to 1 part hydrogen peroxide.[5]
- This final polishing step can be performed on a soft, low-nap cloth for 15-30 minutes.[7] For optimal results, vibratory polishing for 1-2 hours with the colloidal silica solution is recommended.[1]
- During the last few seconds of polishing, the sample surface should be flushed with water to remove any residual colloidal silica film.[2]

3. Final Cleaning

Thorough cleaning is essential after the final polishing step. The sample should be cleaned with ethanol in an ultrasonic bath, followed by a final rinse with fresh ethanol and immediate drying with a strong stream of dry air.[8]

4. Electropolishing (Alternative Final Step)

As an alternative to chemo-mechanical polishing, electropolishing can be used to produce a stress-free surface.

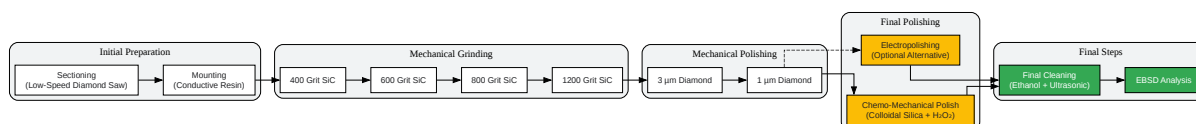
- For titanium alloys, an electrolyte solution of 5% perchloric acid in ethanol or methanol is commonly used.[8][9]
- Optimal parameters for a TC4 titanium alloy have been reported as a polishing temperature of $20\ ^\circ\text{C}$, a voltage of 28 V, and a polishing time of 25 seconds with stirring.[9] For other titanium alloys, a starting point of 5% perchloric acid in methanol at -40°C can be used.[8]
- After electropolishing, the sample must be immediately and thoroughly rinsed with ethanol and dried.

Data Presentation

The following table summarizes the quantitative parameters for the mechanical preparation of Ti-17 samples for EBSD analysis.

Step	Abrasive/ Solution	Abrasive Size	Surface	Force	Time	Notes
Grinding 1	SiC Paper	400 grit	-	Medium	30-60 s	Use water cooling
Grinding 2	SiC Paper	600 grit	-	Medium	30-60 s	Use water cooling
Grinding 3	SiC Paper	800 grit	-	Medium	30-60 s	Use water cooling
Grinding 4	SiC Paper	1200 grit	-	Medium	30-60 s	Use water cooling
Diamond Polish 1	Diamond Suspension	3 μm	Hard-woven cloth	Low-Medium	5-10 min	
Diamond Polish 2	Diamond Suspension	1 μm	Low-nap cloth	Low	5-10 min	
Final Polish	Colloidal Silica + H_2O_2	$\sim 0.05 \mu\text{m}$	Low-nap cloth	Low	15-30 min	5:1 ratio of Colloidal Silica to 30% H_2O_2 [5]
(Optional) Vibratory Polish	Colloidal Silica	$\sim 0.05 \mu\text{m}$	Low-nap cloth	Very Low	1-2 hours	[1] [7]

Mandatory Visualization



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Caption: Workflow for preparing Ti-17 samples for EBSD analysis.

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